

An In-depth Technical Guide to the Physical Characteristics of 1-Hexanol-d11

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Compound of Interest

Compound Name: 1-Hexanol-d11

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key physical characteristics of **1-Hexanol-d11**, a deuterated isotopologue of 1-Hexanol. The information presented herein is intended to support research and development activities where the use of a stable isotope-labeled internal standard or a compound with altered metabolic properties is required. This document details the physical properties, outlines the experimental methodologies for their determination, and provides a visual representation of the interplay between these characteristics.

Core Physical Properties

The physical characteristics of **1-Hexanol-d11** are crucial for its application in various scientific contexts, from reaction setup and solvent selection to analytical method development. While specific experimental data for every physical property of the deuterated form is not always readily available, the properties are closely related to its non-deuterated counterpart, 1-Hexanol. The primary difference lies in the molecular weight due to the substitution of eleven hydrogen atoms with deuterium. This mass difference can lead to subtle variations in properties such as density and boiling point.

Data Presentation: Physical Characteristics of 1-Hexanol-d11 and 1-Hexanol

The following table summarizes the key physical and chemical properties of **1-Hexanol-d11** and provides the corresponding values for 1-Hexanol for comparative purposes.

Property	1-Hexanol-d11	1-Hexanol
Molecular Formula	C ₆ D ₁₁ H ₃ O	C ₆ H ₁₄ O
Molecular Weight	113.24 g/mol	102.17 g/mol [1]
Appearance	Colorless liquid	Colorless liquid[2][3]
Density	~0.8 g/cm ³	0.814 g/mL at 25 °C[1][3][4]
Boiling Point	~158 °C at 760 mmHg	156-157 °C[1][3][4]
Melting Point	Not available	-52 °C[1][4]
Refractive Index	Not available	1.418 (n ₂₀ /D)[1][4]

Note: Specific experimental values for the melting point and refractive index of **1-Hexanol-d11** are not readily available in the literature. However, it is scientifically reasonable to assume that these values will be very similar to those of non-deuterated 1-Hexanol. The substitution of hydrogen with deuterium primarily affects the vibrational modes of the molecule and its mass, which has a minor influence on intermolecular forces governing these properties.

Experimental Protocols

The determination of the physical characteristics outlined above requires precise and standardized experimental procedures. Below are detailed methodologies for the key experiments.

Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter.

Methodology using a Pycnometer:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with a suitable solvent and dry it completely.

- Weighing the Empty Pycnometer: Accurately weigh the empty, dry pycnometer on an analytical balance and record the mass (m_1).
- Filling the Pycnometer: Fill the pycnometer with **1-Hexanol-d11**, ensuring no air bubbles are trapped. Place the stopper and wipe off any excess liquid from the outside.
- Weighing the Filled Pycnometer: Weigh the pycnometer filled with the liquid and record the mass (m_2).
- Determining the Volume: Empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., deionized water) at a specific temperature. Weigh the pycnometer filled with the reference liquid (m_3) to determine the exact volume of the pycnometer ($V = (m_3 - m_1) / \rho_{\text{water}}$).
- Calculation: The density (ρ) of **1-Hexanol-d11** is calculated using the formula: $\rho = (m_2 - m_1) / V$

Determination of Boiling Point

The boiling point can be determined using the capillary method in a Thiele tube.

Methodology:

- Sample Preparation: Fill a small test tube (fusion tube) with a few milliliters of **1-Hexanol-d11**.
- Capillary Tube: Seal one end of a capillary tube using a flame. Place the sealed capillary tube, open end down, into the test tube containing the sample.
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). Heat the side arm of the Thiele tube gently.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- **Boiling Point Determination:** The boiling point is the temperature at which the stream of bubbles is continuous and rapid. For a more accurate reading, note the temperature at which the bubbling stops and the liquid begins to enter the capillary tube upon cooling.

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity. Since **1-Hexanol-d11** is a liquid at room temperature, this protocol would apply to determining its freezing point.

Methodology (for Freezing Point):

- **Sample Cooling:** Place a sample of **1-Hexanol-d11** in a test tube and immerse it in a cooling bath (e.g., an ice-salt mixture or a cryostat).
- **Temperature Monitoring:** Place a thermometer or a digital temperature probe into the sample.
- **Observation:** Gently stir the sample as it cools to ensure uniform temperature. Record the temperature at regular intervals.
- **Freezing Point Determination:** The temperature will decrease steadily and then plateau when the substance begins to freeze. This plateau temperature is the freezing point (and melting point).

Determination of Refractive Index

The refractive index is determined using a refractometer, such as an Abbe refractometer.

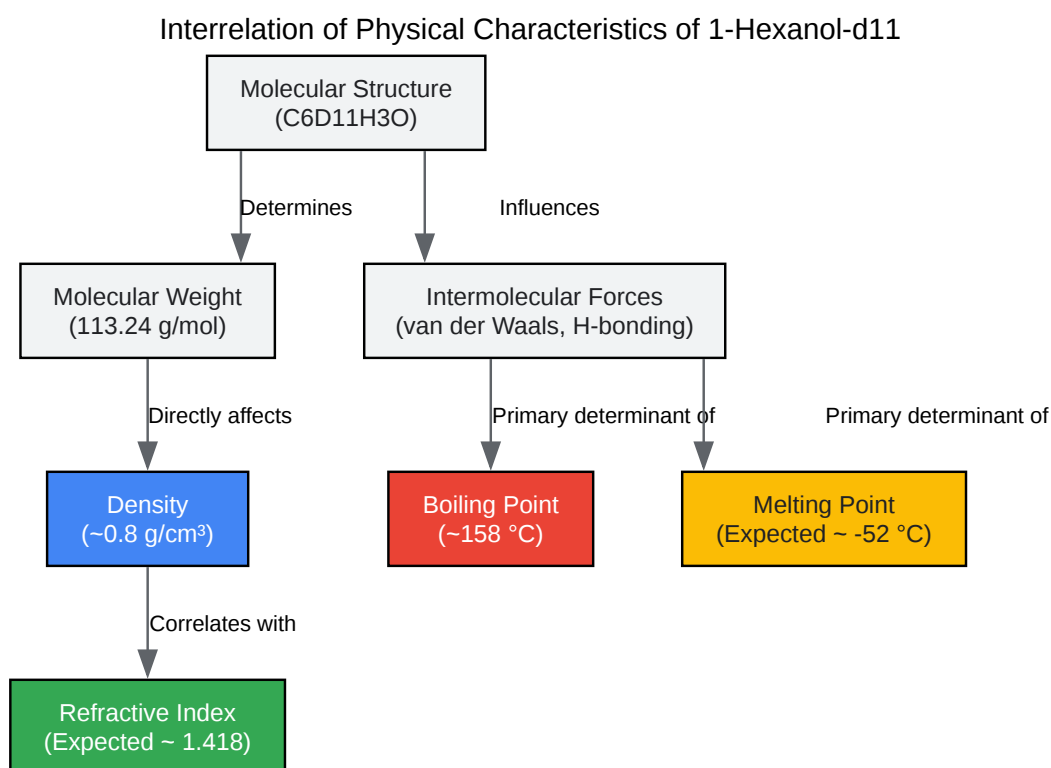
Methodology:

- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index.
- **Sample Application:** Place a few drops of **1-Hexanol-d11** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to equilibrate to the instrument's temperature (usually 20°C).

- Reading: Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs. Read the refractive index value from the scale.

Mandatory Visualization

The following diagram illustrates the logical relationships between the fundamental molecular properties of **1-Hexanol-d11** and its macroscopic physical characteristics.



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Caption: Logical flow from molecular properties to physical characteristics.

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